

Analytical methods for Ethyl 14(Z)-tricosenoate quantification

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Compound of Interest

Compound Name: Ethyl 14(Z)-tricosenoate

Cat. No.: B15548545

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Application Note: Quantification of Ethyl 14(Z)-tricosenoate

Audience: Researchers, scientists, and drug development professionals.

Introduction

Ethyl 14(Z)-tricosenoate is a long-chain fatty acid ethyl ester (FAEE). FAEEs are non-oxidative metabolites of ethanol and have been identified as potential biomarkers for alcohol consumption and mediators of alcohol-induced organ damage. Accurate quantification of specific FAEEs like **Ethyl 14(Z)-tricosenoate** in biological matrices is crucial for clinical and forensic toxicology, as well as for research into the physiological and pathological roles of these molecules. This application note provides detailed protocols for the quantification of **Ethyl 14(Z)-tricosenoate** using Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Experimental Protocols

1. Sample Preparation

Effective sample preparation is critical for the accurate quantification of **Ethyl 14(Z)-tricosenoate**, aiming to isolate the analyte from the sample matrix and minimize interference. Two common methods are liquid-liquid extraction (LLE) and solid-phase extraction (SPE).

1.1. Liquid-Liquid Extraction (LLE) Protocol

This protocol is suitable for biological fluids like plasma, serum, and whole blood.

- **Sample Collection:** Collect 1 mL of the biological sample (e.g., plasma).
- **Internal Standard Spiking:** Add an appropriate internal standard. For GC-MS and LC-MS/MS analysis of FAEEs, a deuterated analog of the analyte or a structurally similar compound not present in the sample, such as ethyl heptadecanoate, is recommended.
- **Extraction:**
 - Add 3 mL of a hexane:isopropanol (3:2, v/v) mixture to the sample.
 - Vortex vigorously for 5 minutes to ensure thorough mixing and extraction of lipids.
 - Centrifuge at 3000 x g for 10 minutes to separate the organic and aqueous phases.
- **Isolation:** Carefully transfer the upper organic layer (containing the FAEEs) to a clean glass tube.
- **Evaporation:** Evaporate the solvent to dryness under a gentle stream of nitrogen at room temperature.
- **Reconstitution:** Reconstitute the dried extract in 100 µL of a suitable solvent (e.g., hexane for GC-MS or methanol/acetonitrile for LC-MS/MS) before analysis.

1.2. Solid-Phase Extraction (SPE) Protocol

SPE can provide a cleaner extract compared to LLE. Aminopropyl-bonded silica is a common stationary phase for FAEE isolation.

- **Sample Pre-treatment:** To 1 mL of the biological sample, add 2 mL of methanol to precipitate proteins. Vortex and centrifuge at 3000 x g for 10 minutes.

- Internal Standard Spiking: Add the internal standard to the supernatant.
- Column Conditioning: Condition an aminopropyl SPE cartridge (e.g., 500 mg, 3 mL) by sequentially passing 3 mL of hexane and 3 mL of methanol through it.
- Sample Loading: Load the supernatant onto the conditioned SPE cartridge.
- Washing: Wash the cartridge with 3 mL of a non-polar solvent like hexane to remove interfering non-polar compounds.
- Elution: Elute the FAEEs with 3 mL of a more polar solvent mixture, such as dichloromethane:isopropanol (98:2, v/v).
- Evaporation and Reconstitution: Evaporate the eluate to dryness under a stream of nitrogen and reconstitute in an appropriate solvent for analysis.

Analytical Methods

2. Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a robust and widely used technique for the analysis of volatile and semi-volatile compounds like FAEEs.

2.1. GC-MS Protocol

- Gas Chromatograph: Agilent 7890B GC system or equivalent.
- Mass Spectrometer: Agilent 5977A MSD or equivalent.
- Column: A non-polar or medium-polarity capillary column is recommended for FAEE analysis. A common choice is a 5% phenyl-methylpolysiloxane column (e.g., HP-5MS, 30 m x 0.25 mm i.d., 0.25 µm film thickness).
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- Injection: 1 µL of the reconstituted sample is injected in splitless mode.
- Inlet Temperature: 280 °C.

- Oven Temperature Program:
 - Initial temperature: 80 °C, hold for 1 minute.
 - Ramp 1: Increase to 200 °C at a rate of 15 °C/min.
 - Ramp 2: Increase to 280 °C at a rate of 5 °C/min.
 - Hold at 280 °C for 5 minutes.
- MS Transfer Line Temperature: 280 °C.
- Ion Source Temperature: 230 °C.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Acquisition Mode: Selected Ion Monitoring (SIM) for enhanced sensitivity and specificity. Characteristic ions for long-chain FAEEs often include m/z 88 and 101, which are fragments of the ethyl ester group.^[1]

3. Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

LC-MS/MS offers high sensitivity and specificity and is particularly suitable for the analysis of complex biological samples without the need for derivatization.

3.1. LC-MS/MS Protocol

- Liquid Chromatograph: Shimadzu Nexera X2 or equivalent.
- Mass Spectrometer: SCIEX QTRAP 6500+ or equivalent.
- Column: A C18 reversed-phase column is typically used (e.g., 100 mm x 2.1 mm, 1.8 µm particle size).
- Mobile Phase:
 - A: 0.1% formic acid in water.
 - B: 0.1% formic acid in acetonitrile/isopropanol (1:1, v/v).^[2]

- Gradient Elution:
 - 0-1.5 min: 30-60% B.
 - 1.5-11.0 min: 60-75% B.
 - 11.0-15.0 min: 75-100% B.
 - 15.0-18.0 min: Hold at 100% B.
 - 18.0-18.1 min: 100-30% B.
 - 18.1-20.0 min: Hold at 30% B.[\[2\]](#)
- Flow Rate: 0.3 mL/min.
- Column Temperature: 40 °C.
- Ion Source: Electrospray Ionization (ESI) in positive mode.
- Acquisition Mode: Multiple Reaction Monitoring (MRM). The precursor ion will be the protonated molecule $[M+H]^+$, and product ions will result from fragmentation of the ester bond and hydrocarbon chain.

Data Presentation

The following tables summarize the expected analytical parameters for the quantification of **Ethyl 14(Z)-tricosenoate**. It is important to note that the values for **Ethyl 14(Z)-tricosenoate** are estimated based on data for structurally similar long-chain FAEEs, such as ethyl tricosanoate, and should be validated experimentally.

Table 1: Estimated GC-MS Parameters for **Ethyl 14(Z)-tricosenoate**

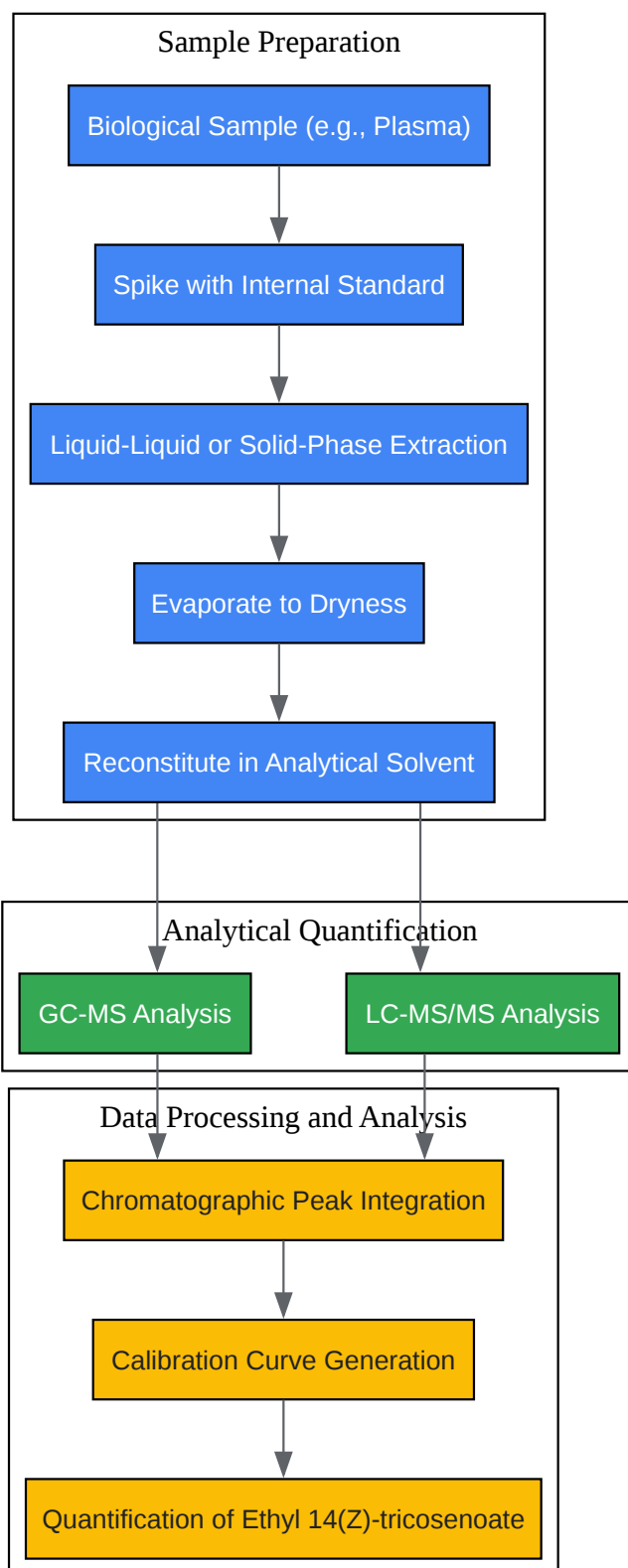
Parameter	Expected Value
Retention Time (min)	~25 - 30
Precursor Ion (m/z)	380.4 (Molecular Ion)
Quantifier Ion (m/z)	88
Qualifier Ion (m/z)	101
LOD (ng/mL)	0.1 - 1
LOQ (ng/mL)	0.5 - 5
Linearity (ng/mL)	1 - 500
Correlation Coefficient (r ²)	>0.995

Table 2: Estimated LC-MS/MS Parameters for **Ethyl 14(Z)-tricosenoate**

Parameter	Expected Value
Retention Time (min)	~12 - 16
Precursor Ion (m/z)	381.4 ([M+H] ⁺)
Product Ion 1 (m/z)	335.4 ([M+H - C ₂ H ₅ OH] ⁺)
Product Ion 2 (m/z)	Varies depending on fragmentation
LOD (ng/mL)	0.05 - 0.5
LOQ (ng/mL)	0.2 - 2
Linearity (ng/mL)	0.5 - 250
Correlation Coefficient (r ²)	>0.998

Visualization

The following diagram illustrates the general workflow for the quantification of **Ethyl 14(Z)-tricosenoate** from a biological sample.



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Caption: General workflow for **Ethyl 14(Z)-tricosenoate** quantification.

Conclusion

This application note provides detailed and actionable protocols for the quantification of **Ethyl 14(Z)-tricosenoate** in biological samples using GC-MS and LC-MS/MS. While specific analytical parameters for this particular FAEE are estimated, the provided methodologies for sample preparation and analysis are well-established for the broader class of long-chain fatty acid ethyl esters and serve as a robust starting point for method development and validation. Researchers are encouraged to perform in-house validation to establish specific retention times, mass transitions, and quantitative performance metrics for **Ethyl 14(Z)-tricosenoate**.

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